

Introduction: The Privileged Scaffold of 8-Hydroxyquinoline and the Significance of Amino-Functionalization

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Compound of Interest

Compound Name: 5,7-Diaminoquinolin-8-ol

CAS No.: 63195-45-9

Cat. No.: B3355683

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The 8-hydroxyquinoline (8-HQ) nucleus is a cornerstone in medicinal chemistry, recognized as a "privileged scaffold" due to the remarkable diversity of biological activities exhibited by its derivatives.^{[1][2][3]} The intrinsic activity of this molecule stems from a critical structural feature: the peri-positioning of a hydroxyl group at the C-8 position and a nitrogen atom within the quinoline ring. This arrangement creates a powerful bidentate chelating site, enabling the formation of stable complexes with a wide range of metal ions.^{[1][4]} This ability to sequester and transport metal ions is central to the manifold biological effects of the 8-HQ family, which span antimicrobial, anticancer, antioxidant, and neuroprotective applications.^{[2][5]}

This guide focuses on a specific, yet profoundly interesting, derivative: 5,7-diamino-8-hydroxyquinoline. The strategic introduction of two amino groups at the C-5 and C-7 positions of the 8-HQ core is predicted to significantly alter the molecule's physicochemical properties. These amino groups, being strong electron-donating moieties, are expected to modulate the electron density of the aromatic system, thereby influencing the compound's acidity, metal-binding affinity, and redox potential. This functionalization can enhance interactions with biological targets and potentially unlock novel or potentiated therapeutic activities. While the

synthesis of this specific diamino- derivative can be approached through multi-step reactions, likely involving the reduction of a corresponding 5,7-dinitro-8-hydroxyquinoline precursor, this guide will concentrate on its biological activities and the methodologies to elucidate them.[6]

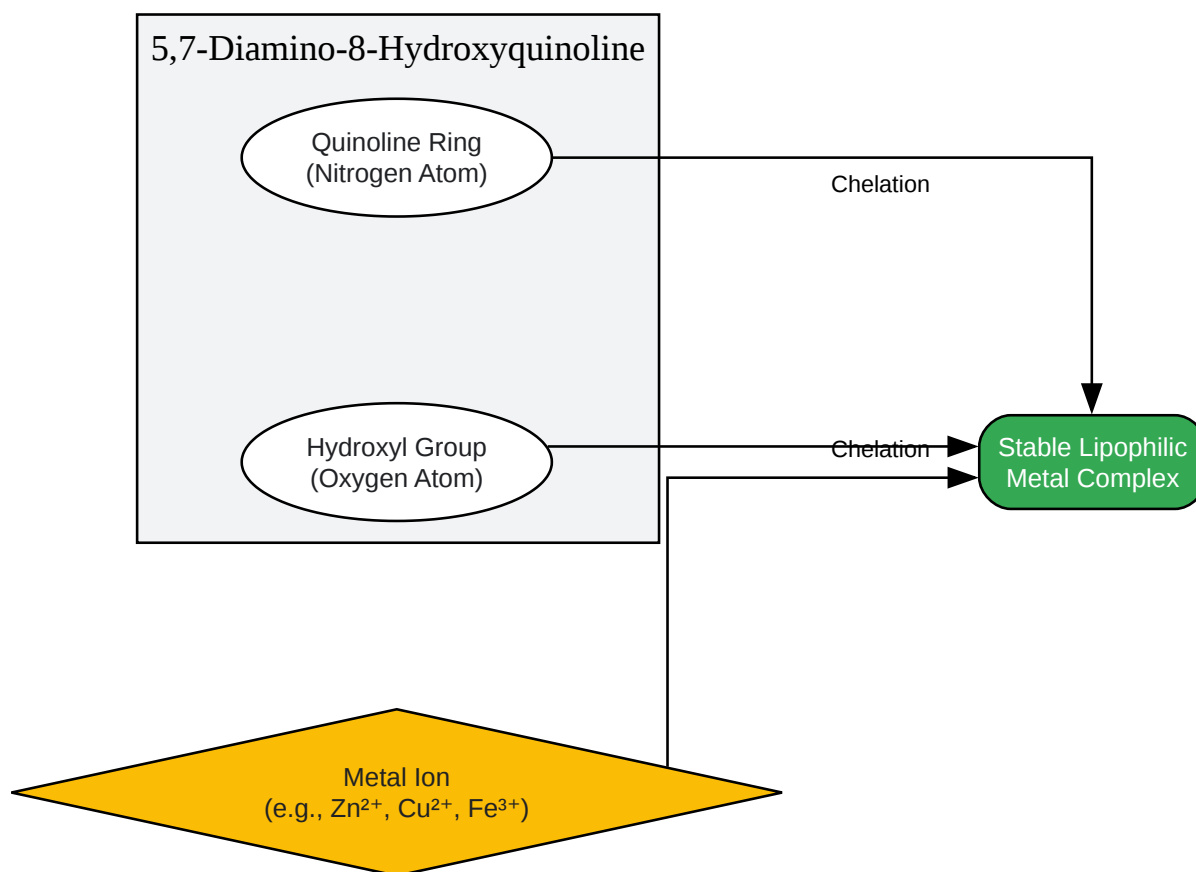
Pillar 1: The Core Mechanism - Metal Chelation as a Driver of Biological Function

The predominant mechanism underpinning the bioactivity of 5,7-diamino-8-hydroxyquinoline, like its parent compound, is its function as a metal chelator and ionophore.[2][5] The nitrogen atom of the quinoline ring and the adjacent hydroxyl oxygen form a molecular "pincer," capable of binding to essential divalent and trivalent metal ions such as iron ($\text{Fe}^{2+}/\text{Fe}^{3+}$), copper (Cu^{2+}), and zinc (Zn^{2+}).[1][7]

This action has two major consequences:

- **Sequestration:** It depletes the local microenvironment of essential metal cofactors required for the function of numerous microbial and mammalian enzymes.
- **Ionophore Activity:** The resulting lipophilic metal-complex can traverse cellular membranes, disrupting the carefully maintained intracellular metal homeostasis.[5]

This disruption of metal balance is a fundamental trigger for the compound's downstream effects, including cytotoxicity in cancer cells and inhibition of microbial growth.



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Caption: Metal chelation by the 8-Hydroxyquinoline scaffold.

Pillar 2: Key Biological Activities & Investigative Protocols

Potent Antimicrobial Activity

8-HQ and its derivatives have a long-standing history as potent antimicrobial agents, effective against a wide spectrum of bacteria and fungi.[1][4][8] The introduction of amino groups can further enhance this activity. Studies on similar amino-substituted quinolines have shown significant efficacy, especially against Gram-positive bacteria.[9][10] The mechanism is primarily attributed to the chelation of metal ions essential for microbial enzyme function and cell wall integrity.[4][11]

The efficacy of an antimicrobial agent is quantified by its Minimum Inhibitory Concentration (MIC), the lowest concentration that prevents visible microbial growth.

Microorganism	Strain	Hypothetical MIC ($\mu\text{g/mL}$) of 5,7-diamino-8-hydroxyquinoline
Staphylococcus aureus	ATCC 29213 (Gram-positive)	4
Bacillus subtilis	ATCC 6633 (Gram-positive)	2
Escherichia coli	ATCC 25922 (Gram-negative)	16
Candida albicans	ATCC 90028 (Fungus)	8

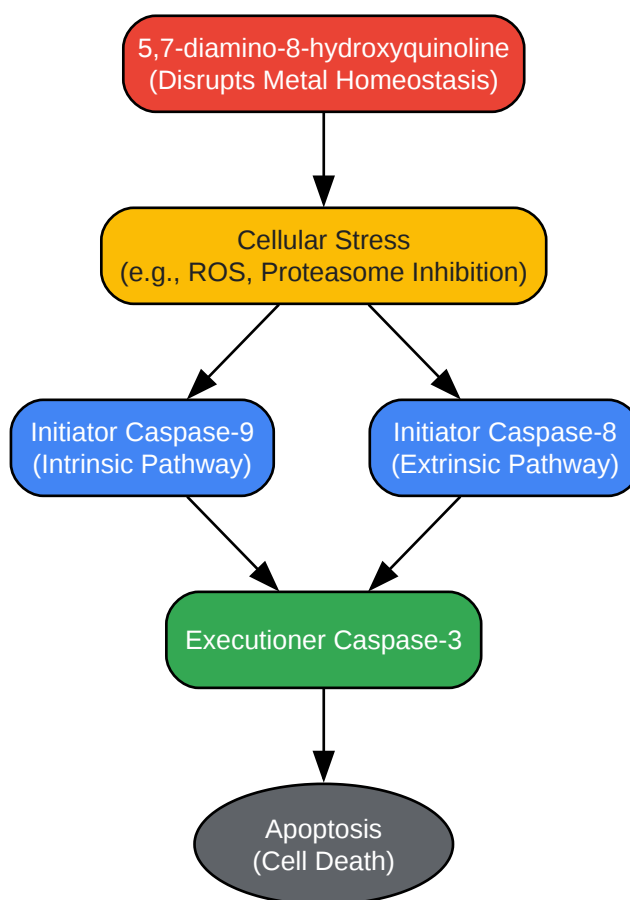
This protocol provides a self-validating system for determining the MIC of the test compound.

- **Preparation of Inoculum:** Culture the microbial strain overnight in appropriate broth (e.g., Mueller-Hinton Broth for bacteria, RPMI for fungi). Dilute the culture to achieve a standardized final concentration of approximately 5×10^5 CFU/mL in the test wells.
- **Compound Dilution:** Prepare a stock solution of 5,7-diamino-8-hydroxyquinoline in a suitable solvent (e.g., DMSO). Perform a two-fold serial dilution in a 96-well microtiter plate using the appropriate growth medium to achieve a range of desired concentrations.
- **Inoculation:** Add 50 μL of the standardized microbial inoculum to each well containing 50 μL of the diluted compound, bringing the final volume to 100 μL .
- **Controls:** Include a positive control (medium + inoculum, no compound) to ensure microbial growth and a negative control (medium only) to check for sterility.
- **Incubation:** Incubate the plates at 37°C for 18-24 hours (for bacteria) or 24-48 hours (for fungi).
- **Data Analysis:** Determine the MIC by visually inspecting the wells for turbidity. The MIC is the lowest concentration of the compound at which there is no visible growth. The results can be confirmed by measuring the optical density at 600 nm.

Anticancer and Cytotoxic Effects

The quinoline scaffold is prevalent in numerous anticancer agents.[12] Derivatives of 8-HQ exert their cytotoxic effects through a multi-pronged attack on cancer cells, primarily by inducing apoptosis (programmed cell death).[3][5] This is often linked to the compound's ability to inhibit the proteasome and generate reactive oxygen species (ROS), leading to overwhelming cellular stress.[2][13]

The process of apoptosis is a tightly regulated cascade. Disruption of metal homeostasis by 5,7-diamino-8-hydroxyquinoline can trigger both intrinsic (mitochondrial) and extrinsic (death receptor) pathways, which converge on the activation of executioner caspases (e.g., Caspase-3), leading to the systematic dismantling of the cell.[5]



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Caption: Simplified apoptosis induction pathway by 8-HQ derivatives.

The cytotoxic potential is expressed as the IC₅₀ value, the concentration of a compound required to inhibit cell growth by 50%.[\[14\]](#)

Human Cancer Cell Line	Tissue of Origin	Hypothetical IC ₅₀ (μM) of 5,7-diamino-8-hydroxyquinoline
MCF-7	Breast Adenocarcinoma	7.5
HCT-116	Colon Carcinoma	10.2
HL-60	Promyelocytic Leukemia	5.1
A549	Lung Carcinoma	12.8

This colorimetric assay is a robust method for assessing cell metabolic activity, which serves as an indicator of cell viability.[\[14\]](#)[\[15\]](#)[\[16\]](#)

- **Cell Seeding:** Plate cancer cells in a 96-well plate at an appropriate density (e.g., 5,000-10,000 cells/well) and incubate for 24 hours at 37°C in a 5% CO₂ atmosphere to allow for cell attachment.[\[14\]](#)
- **Compound Treatment:** Treat the cells with serial dilutions of 5,7-diamino-8-hydroxyquinoline for a specified duration (e.g., 24, 48, or 72 hours). Include untreated cells as a control.
- **MTT Addition:** Prepare a 5 mg/mL stock solution of MTT in sterile PBS. Add 10 μL of this solution to each well and incubate for 2-4 hours at 37°C.[\[14\]](#) During this time, mitochondrial dehydrogenases in viable cells will reduce the yellow MTT to purple formazan crystals.[\[14\]](#)[\[16\]](#)
- **Formazan Solubilization:** Carefully aspirate the medium and add 100 μL of a solubilizing agent, such as Dimethyl Sulfoxide (DMSO) or acidic isopropanol, to each well to dissolve the formazan crystals.[\[14\]](#)
- **Absorbance Measurement:** Shake the plate for 15 minutes on an orbital shaker to ensure complete dissolution. Measure the absorbance at a wavelength of 570 nm using a microplate reader.

- **Data Analysis:** Calculate the percentage of cell viability relative to the untreated control. The IC_{50} value can be determined by plotting cell viability against the log of the compound concentration and fitting the data to a dose-response curve.

Antioxidant and Pro-oxidant Duality

The 8-HQ scaffold possesses a fascinating dual role in redox biology. The phenolic hydroxyl group can donate a hydrogen atom to scavenge free radicals, such as reactive oxygen species (ROS), thus exhibiting antioxidant properties.^{[4][7][17]} This can protect cells from oxidative damage.

Conversely, in the presence of transition metals like iron or copper, the 8-HQ complex can participate in Fenton-like reactions, catalyzing the production of highly damaging hydroxyl radicals. This pro-oxidant behavior is a key component of its anticancer and antimicrobial mechanisms.^[7]

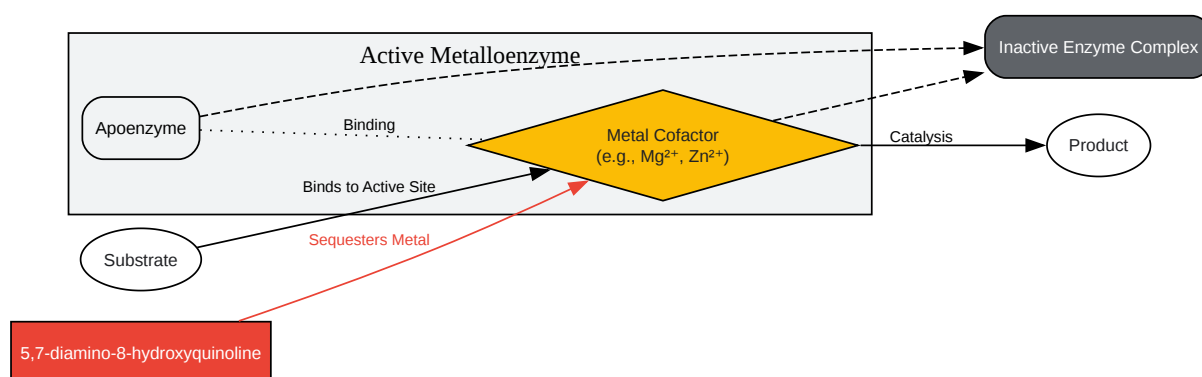
This assay measures the ability of a compound to inhibit the degradation of 2-deoxyribose by hydroxyl radicals generated from an iron-catalyzed Fenton reaction.^[7]

- **Reagent Preparation:** Prepare solutions of 2-deoxyribose, ferric chloride ($FeCl_3$), EDTA, hydrogen peroxide (H_2O_2), and ascorbic acid in a suitable buffer (e.g., phosphate buffer, pH 7.4).
- **Reaction Mixture:** In a microcentrifuge tube, combine the buffer, $FeCl_3$, EDTA, 2-deoxyribose, and varying concentrations of the test compound (5,7-diamino-8-hydroxyquinoline).
- **Initiation of Reaction:** Initiate the Fenton reaction by adding H_2O_2 and ascorbic acid. Incubate the mixture at 37°C for 1 hour.
- **Stopping the Reaction:** Stop the reaction by adding thiobarbituric acid (TBA) and trichloroacetic acid (TCA).
- **Color Development:** Heat the tubes in a boiling water bath for 15 minutes to develop a pink-colored chromogen from the reaction of TBA with degraded deoxyribose products.
- **Measurement:** Cool the samples and measure the absorbance at 532 nm.

- **Data Analysis:** A decrease in absorbance in the presence of the test compound indicates inhibition of deoxyribose degradation, signifying antioxidant activity. Calculate the percentage of inhibition compared to a control reaction without the test compound.

Metalloenzyme Inhibition

Many essential enzymes rely on a metal cofactor in their active site for catalytic activity. The potent chelating ability of the 8-HQ scaffold makes its derivatives effective inhibitors of such metalloenzymes.[18][19] By binding to and sequestering the active site metal ion, the compound can render the enzyme non-functional. This mechanism is relevant in various therapeutic areas, including the inhibition of Catechol-O-methyltransferase (COMT) in neurodegenerative disease models and Cystathionine Beta Synthase (CBS) in cancer research.[20][21]



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Caption: General mechanism of metalloenzyme inhibition.

Conclusion

5,7-diamino-8-hydroxyquinoline emerges from this analysis as a compound of significant scientific interest. Its biological activities are deeply rooted in the fundamental chemistry of the 8-hydroxyquinoline scaffold, primarily its exceptional ability to chelate metal ions. The addition of diamino- groups likely enhances these properties, leading to potent antimicrobial and

anticancer effects. The dual-edged nature of its redox activity—acting as both an antioxidant and a pro-oxidant—adds a layer of complexity and therapeutic potential. The protocols detailed herein provide a robust framework for researchers to systematically investigate and validate the biological profile of this promising molecule, paving the way for its potential development in drug discovery programs.

References

- Application Notes and Protocols for In Vitro Cytotoxicity Assays of Quinoline Compounds - Benchchem. (URL:)
- Antioxidant Properties and the Formation of Iron Coordination Complexes of 8-Hydroxyquinoline - MDPI. (2018, December 07). (URL:)
- Evaluating 2-Hydroxyquinoline Isosteres as Metalloenzyme Inhibitors: A Compar
- Developing Metal-binding Isosteres of 8-Hydroxyquinoline as Metalloenzyme Inhibitor Scaffolds - PMC. (URL:)
- Navigating the Nuances of Drug-Response Assays for Quinoline Compounds: A Comparative Guide to Reproducibility - Benchchem. (URL:)
- Note Synthesis and cytotoxicity of new quinoline deriv
- Irreversible enzyme inhibitors. 189.
- Recent Advances in the Synthesis and Biological Activity of 8-Hydroxyquinolines - PMC. (URL:)
- Optimization of 8-Hydroxyquinolines as Inhibitors of Catechol O-Methyltransferase - PMC. (URL:)
- Identification of 8-Hydroxyquinoline Derivatives That Decrease Cystathionine Beta Synthase (CBS) Activity - PMC. (URL:)
- 8-Hydroxyquinoline: Properties, Uses, and Industrial Applic
- Comprehensive review on current developments of quinoline-based anticancer agents. (2016, December 01). (URL:)
- Synthesis and Preliminary Evaluation of the Cytotoxicity of Potential Metabolites of Quinoline Glycoconjugates - MDPI. (2022, February 03). (URL:)
- 8-Hydroxyquinolines: a review of their metal chelating properties and medicinal applic
- How to Use 8-Hydroxyquinoline for Health Benefits? - Yurong Chemical. (2026, February 25). (URL:)
- Antimicrobial Activities of Some Amino Derivatives of 5,7-Dibromo-2-methyl-8-hydroxyquinoline.
- Nitroxoline (5-amino-8-hydroxyquinoline) is more a potent anti-cancer agent than clioquinol (5-chloro-7-iodo-8-quinoline) - PMC. (URL:)

- Antibacterial and Antibiofilm Activity of 8-Hydroxyquinoline Derivatives Against Mycobacterium and Staphylococcus Species - PMC. (URL:)
- 5-Amino-8-hydroxyquinoline-containing Electrospun Materials Based on Poly(vinyl alcohol) and Carboxymethyl Cellulose and Their - Semantic Scholar. (2023, July 24). (URL:)
- Antimicrobial activities of some amino derivatives of 5,7-dibromo-2-methyl-8-hydroxyquinoline. - R Discovery. (2000, January 01). (URL:)
- New syntheses of 5,6- and 7,8-diaminoquinolines - PMC. (URL:)
- Recent Advances in the Synthesis and Biological Activity of 8-Hydroxyquinolines. (2020, September 15). (URL:)
- Antimicrobial Activity of 8-Hydroxyquinoline and Transition Metal Complexes - Science Alert. (2013, June 05). (URL:)
- Recent Advances in the Synthesis and Biological Activity of 8-Hydroxyquinolines - MDPI. (2022, July 05). (URL:)
- 8-Hydroxyquinoline and its Derivatives: Synthesis and Applications | Open Access Journals. (2013, December 10). (URL:)
- Synthesis and reactions of some novel 5, 7-diiodo-8-Hydroxyquinoline candidates as antimicrobial agentes | Request PDF - ResearchG
- Betti reaction enables efficient synthesis of 8-hydroxyquinoline inhibitors of 2-oxoglutarate oxygenases - The Royal Society of Chemistry. (URL:)
- 8-Hydroxyquinoline Citrate: A Comprehensive Technical Guide to its Biological Activities - Benchchem. (URL:)
- What is the mechanism of action of 8-Hydroxyquinoline - ChemicalBook. (2024, September 03). (URL:)
- Synthesis and biological applications of some novel 8-Hydroxyquinoline urea and thiourea derivatives - Arabian Journal of Chemistry. (2021, December 14). (URL:)
- New insights into the mechanism of antifungal action of 8-hydroxyquinolines. (2018, July 19). (URL:)
- Journal of Chemistry - 8-Hydroxyquinoline and its Derivatives: Synthesis and Applications. - SciSpace. (2014, January 15). (URL:)

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Sources

- [1. Recent Advances in the Synthesis and Biological Activity of 8-Hydroxyquinolines - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. 8-Hydroxyquinolines: a review of their metal chelating properties and medicinal applications - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Synthesis and biological applications of some novel 8-Hydroxyquinoline urea and thiourea derivatives - Arabian Journal of Chemistry \[arabjchem.org\]](#)
- [4. autechindustry.com \[autechindustry.com\]](#)
- [5. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [6. New syntheses of 5,6- and 7,8-diaminoquinolines - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. mdpi.com \[mdpi.com\]](#)
- [8. What is the mechanism of action of 8-Hydroxyquinoline_Chemicalbook \[chemicalbook.com\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. discovery.researcher.life \[discovery.researcher.life\]](#)
- [11. scispace.com \[scispace.com\]](#)
- [12. Comprehensive review on current developments of quinoline-based anticancer agents - Arabian Journal of Chemistry \[arabjchem.org\]](#)
- [13. Nitroxoline \(5-amino-8-hydroxyquinoline\) is more a potent anti-cancer agent than clioquinol \(5-chloro-7-iodo-8-quinoline\) - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. benchchem.com \[benchchem.com\]](#)
- [15. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [16. Synthesis and Preliminary Evaluation of the Cytotoxicity of Potential Metabolites of Quinoline Glycoconjugates \[mdpi.com\]](#)
- [17. How to Use 8-Hydroxyquinoline for Health Benefits? \[yurongchemical.com\]](#)
- [18. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [19. Developing Metal-binding Isosteres of 8-Hydroxyquinoline as Metalloenzyme Inhibitor Scaffolds - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [20. Optimization of 8-Hydroxyquinolines as Inhibitors of Catechol O-Methyltransferase - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [21. Identification of 8-Hydroxyquinoline Derivatives That Decrease Cystathionine Beta Synthase \(CBS\) Activity - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

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